

Scalable Synthesis Protocols for Nitro-Amino Acid Esters

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Compound of Interest

Compound Name: Methyl 2-[(4-nitrophenyl)amino]propanoate

CAS No.: 1311383-63-7

Cat. No.: B3230823

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Strategic Overview

Nitro-amino acid esters represent a critical class of non-canonical amino acid building blocks. They serve as essential intermediates in the synthesis of peptidomimetics, complex alkaloids, and nitric oxide synthase (NOS) inhibitors (e.g., L-NAME). However, the introduction of the nitro group (

) presents a dichotomy in process chemistry: it offers versatile reactivity (reducible to amines, activatable for

-proton abstraction) but introduces significant safety hazards and stability challenges during scale-up.

This guide details two distinct, scalable synthetic pathways:

- The "Top-Down" Aromatic Route: Direct nitration of aromatic amino acids followed by esterification.

- The "Bottom-Up" Aliphatic Route: Michael addition of nitroalkanes to dehydroalanine templates to generate

-nitro-

-amino acids.

Route Selection Matrix

Feature	Protocol A: Aromatic Nitration	Protocol B: Aliphatic Michael Addition
Target Class	Aromatic Nitro-AAs (e.g., 4-Nitro-Phe)	Aliphatic -Nitro-AAs (e.g., -Nitro-Leu)
Key Challenge	Exotherm control; Regioselectivity	Precursor synthesis (Dehydroalanine); Polymerization
Scalability	High (Multi-kg feasible with flow/batch control)	Moderate (Gram to Kg; dependent on purification)
Atom Economy	High	Moderate (Requires leaving groups for elimination)

Protocol A: Aromatic Nitro-Amino Acid Esters

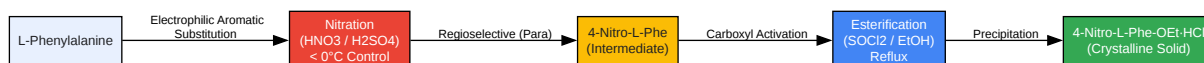
Target Molecule: L-4-Nitrophenylalanine Ethyl Ester Hydrochloride Application: Precursor for bifunctional chelators and peptide synthesis.

Mechanistic Insight

This protocol utilizes a "protect-in-situ" strategy. Direct nitration of phenylalanine is performed first to leverage the directing effects of the ammonium group (formed in strong acid), which destabilizes the ortho position and favors para substitution. Subsequent esterification uses thionyl chloride (

), which serves a dual purpose: it generates the necessary anhydrous HCl catalyst and acts as a water scavenger, driving the equilibrium toward the ester.

Workflow Diagram[1]



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Step-by-Step Protocol

Step 1: Regioselective Nitration

- Reagents: L-Phenylalanine (1.0 equiv), Conc.

(5.0 equiv), Conc.

(1.2 equiv).

- Equipment: Jacketed glass reactor with overhead stirring and internal temperature probe.
- Charge: Add conc.

to the reactor and cool to -5°C.

- Dissolution: Add L-Phenylalanine portion-wise. Critical: Maintain temperature < 10°C. The exotherm is significant. Stir until fully dissolved.

- Nitration: Add conc.

dropwise over 60–90 minutes.

- Control Point: Internal temperature must not exceed 0°C to prevent dinitration or oxidation.

- Quench: Pour the reaction mixture onto crushed ice (5x weight of acid).

- Isolation: Neutralize carefully with saturated

or

to pH 6-7 to precipitate the zwitterionic 4-nitro-L-phenylalanine. Filter and wash with cold water.

- Drying: Dry the solid in a vacuum oven at 50°C.

Step 2: Thionyl Chloride Mediated Esterification

- Reagents: 4-Nitro-L-Phenylalanine (from Step 1), Absolute Ethanol (10 vol), Thionyl Chloride (1.5 equiv).

- Suspension: Suspend dried 4-nitro-L-phenylalanine in absolute ethanol at 0°C.

- Activation: Add

dropwise over 30 minutes.

- Note: Evolution of

and

gas will occur. Ensure scrubber is active.

- Reflux: Heat the mixture to reflux (80°C) for 4–6 hours. The suspension should clear as the ester forms.
- Work-up: Concentrate the solvent to ~20% volume under reduced pressure.
- Crystallization: Add diethyl ether or MTBE (Methyl tert-butyl ether) to induce crystallization of the hydrochloride salt.
- Filtration: Collect the white/off-white crystals. Yields are typically >85% for this step.^[1]

Protocol B: Aliphatic -Nitro-Amino Acid Esters

Target Molecule:

-Nitro-

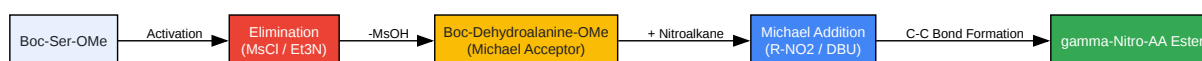
-amino esters (e.g., derivatives of Glutamic acid analogues). Application: Synthesis of non-natural amino acids for foldamer research.

Mechanistic Insight

This "Bottom-Up" approach relies on the Michael Addition of a nitroalkane (nucleophile) to an electron-deficient dehydroalanine (Dha) derivative (electrophile).

- The Challenge: Dehydroalanines are prone to polymerization.
- The Solution: Use N-protected (Boc or Acetyl) dehydroalanine esters. The reaction is catalyzed by a non-nucleophilic base (DBU) which generates the nitronate anion without hydrolyzing the ester.

Workflow Diagram[1]



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Step-by-Step Protocol

Step 1: Synthesis of Dehydroalanine Acceptor (Boc-Dha-OMe)

- Reagents: Boc-Ser-OMe, Methanesulfonyl chloride (MsCl), Triethylamine (), DCM.
- Mesylation: Treat Boc-Ser-OMe with MsCl (1.1 equiv) and (2.5 equiv) in DCM at 0°C.
- Elimination: The excess base promotes -elimination of the mesylate in situ. Stir at room temperature for 12 hours.
- Purification: Wash with dilute citric acid and brine. Flash chromatography (Hexane/EtOAc) is usually required to remove polymers.

Step 2: DBU-Catalyzed Michael Addition

- Reagents: Boc-Dha-OMe (1.0 equiv), Nitroalkane (e.g., Nitroethane, 5.0 equiv), DBU (0.1 equiv).
- Solvent: Acetonitrile or DCM.
- Setup: Dissolve Boc-Dha-OMe in Acetonitrile.
- Nucleophile: Add the nitroalkane. A large excess is used to prevent poly-alkylation (since the product still has an acidic proton).
- Catalysis: Add DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) dropwise at room temperature.
- Reaction: Stir for 3–6 hours. Monitor by TLC/HPLC for disappearance of the alkene.
- Quench: Acidify with 1N HCl to pH 4 to neutralize the nitronate intermediate.
- Extraction: Extract with EtOAc. The product is often an oil that solidifies upon standing or triturating with hexanes.

Safety & Engineering Controls

Working with nitro compounds and energetic nitration requires strict adherence to safety protocols.^[2]

Hazard	Control Measure
Thermal Runaway	Nitration reactions must have redundant temperature monitoring. Automated dosing pumps should interlock with temperature probes (stop addition if T > 5°C).
Shock Sensitivity	Dry nitro-amino acid salts (especially perchlorates or nitrates) can be shock-sensitive. Do not let nitration mixtures dry out before quenching.
Gas Evolution	Esterification releases and HCl. Use a caustic scrubber (NaOH) connected to the reactor vent.
Dermatotoxicity	Nitro-aromatics are potent sensitizers and can be absorbed through skin. Double gloving (Nitrile/Laminate) is mandatory.

Analytical Quality Control

Data Summary for 4-Nitro-L-Phenylalanine Ethyl Ester:

Test	Acceptance Criteria	Method
HPLC Purity	> 98.0% (Area %)	C18 Column, Water/ACN gradient (0.1% TFA)
Enantiomeric Excess	> 99.0% ee	Chiralpak AD-H, Hexane/IPA
Residual Solvent	< 5000 ppm (EtOH)	GC-Headspace
Appearance	White to off-white crystalline solid	Visual

Key NMR Signatures (4-Nitro-Phe-OEt):

- NMR (DMSO-

):

8.20 (d, 2H, Ar-H ortho to

), 7.55 (d, 2H, Ar-H meta to

), 4.20 (q, 2H,

), 1.15 (t, 3H,

).

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